Technical Comparison Guide: Crystal Structure & Physicochemical Properties of 3-Substituted Anthranilic Acids

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Compound of Interest

Compound Name:	*2-Amino-3-ethoxybenzoic acid*
CAS No.:	*1015689-38-9*
Cat. No.:	*B3071921*

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Executive Summary

This guide provides a technical analysis of 3-substituted anthranilic acids (2-amino-3-R-benzoic acids), comparing their solid-state structural properties against the parent compound, Anthranilic Acid (AA).

For researchers in medicinal chemistry and crystal engineering, the 3-position is a critical steric gatekeeper. Unlike 4- or 5-substitution, which primarily affects electronic distribution, 3-substitution introduces direct steric pressure on the ortho-amino group. This alters the intramolecular hydrogen bonding landscape, phase stability, and solubility profiles—key "performance" metrics in drug formulation and intermediate stability.

Structural Landscape Analysis

The Core Scaffold: Anthranilic Acid (Alternative/Control)

The parent compound, Anthranilic Acid, exists in multiple polymorphic forms (I, II, III). The stable room-temperature phase (Form I) crystallizes in the orthorhombic system (Space Group

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or

) and exhibits a unique property: the unit cell contains both neutral and zwitterionic molecules.

- Mechanism: The amino group (

) and carboxyl group (

) are ortho to each other, facilitating an intramolecular N-H...O hydrogen bond.
- Motif: This forms a planar 6-membered ring, denoted as an S(6) graph set motif.

The Product: 3-Substituted Anthranilic Acids

When a substituent (e.g.,

,

,

) is introduced at the 3-position, the structural landscape shifts significantly.

A. Steric Locking of the S(6) Motif

The 3-substituent is vicinal to the amino group. In 3-methylanthranilic acid and 3-chloroanthranilic acid, the substituent forces the amino group to maintain coplanarity with the aromatic ring to minimize steric clash, or conversely, twists the carboxyl group out of plane depending on the specific packing forces.

- Performance Impact: This "locking" often results in higher melting points compared to the parent, indicating increased lattice energy and solid-state stability.

B. Disruption of Zwitterionic Packing

While the parent AA can sustain a zwitterionic lattice (ammonium carboxylate), 3-substituents often destabilize this form due to steric bulk preventing the close approach required for proton transfer. Consequently, 3-substituted derivatives predominantly crystallize in neutral forms, relying on carboxylic acid dimers (

) for intermolecular packing rather than ionic networks.

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Comparative Data: 3-Substituted vs. Parent AA

The following table synthesizes physicochemical and crystallographic data. Note the thermal stability enhancement in the 3-substituted derivatives.

Feature	Parent: Anthranilic Acid	3-Methylanthranilic Acid	3-Chloroanthranilic Acid	3-Hydroxyanthranilic Acid
CAS Number	118-92-3	4389-45-1	6388-47-2	548-93-6
Melting Point	144–146 °C	174–177 °C	194 °C	~255 °C (dec)
Crystal System	Orthorhombic (Form I)	Monoclinic (Typical)	Monoclinic (Typical)	Monoclinic
Space Group	(mixed ionicity)	(predicted)	(predicted)	
Primary H-Bond	Intramolecular S(6) + Intermolecular Zwitterion	Intramolecular S(6) + Acid Dimer	Intramolecular S(6) + Acid Dimer	Strong Intermolecular OH...O
Solubility (Water)	Moderate (Amphoteric)	Sparingly Soluble	Sparingly Soluble	Low

> *Analyst Note: The significant jump in melting point for the 3-chloro derivative (194°C) vs the parent (146°C) suggests that the -Cl substituent, despite its bulk, facilitates efficient packing via Cl...Cl or Cl...O halogen bonding interactions, enhancing the thermal stability of the crystal lattice.*

Mechanistic Visualization

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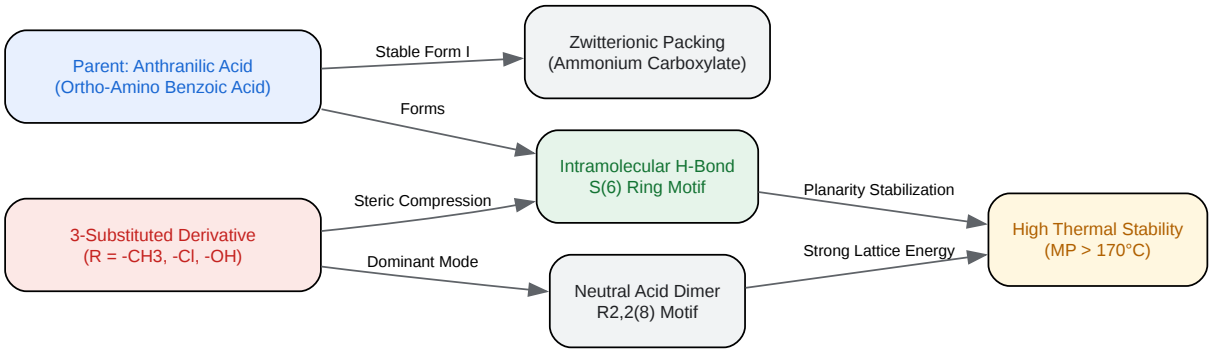
The following diagram illustrates the structural hierarchy and the impact of 3-substitution on the hydrogen bonding network.



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Caption: Structural divergence between Parent Anthranilic Acid and 3-Substituted derivatives, highlighting the shift from zwitterionic to neutral packing.

Experimental Protocol: Crystallization & Characterization

To validate these structures in your own lab, follow this self-validating protocol. This workflow is designed to isolate the thermodynamic stable form (neutral dimer) for 3-substituted derivatives.

Phase 1: Controlled Crystallization (Slow Evaporation)

Goal: Grow single crystals suitable for XRD (>0.2 mm) avoiding kinetic polymorphs.

- Solvent Selection: Use Ethanol/Water (80:20 v/v) or Methanol.
  - Why: Pure water often leads to precipitation of amorphous powder due to low solubility of 3-substituted derivatives. Alcohol provides solubility; water acts as an antisolvent to drive nucleation.
- Saturation:

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- Dissolve 100 mg of the 3-substituted acid in 10 mL of warm ethanol (50°C).
- Filter through a 0.45 µm PTFE syringe filter to remove dust (nucleation sites).

- Growth:
  - Place in a clean scintillation vial. Cover with parafilm and poke 3 small holes.
  - Store in a vibration-free, dark environment at 20°C.
  - Timeline: Crystals typically appear in 3–7 days.

Phase 2: Single Crystal XRD Data Collection

Goal: Determine Unit Cell and Space Group.

- Mounting: Select a prism-like crystal under a polarizing microscope. Mount on a glass fiber or MiTeGen loop using Paratone oil.
- Data Collection:
  - Temperature: 100 K (Cryostream). Crucial for reducing thermal motion of the 3-substituent.
  - Source: Mo-K\alpha (\lambda = 0.71073 Å).
- Refinement Strategy:
  - Locate the Amino H-atoms in the difference Fourier map.
  - Validation: Check for the S(6) intramolecular H-bond. The N...O distance should be approx 2.6–2.7 Å.

Workflow Diagram

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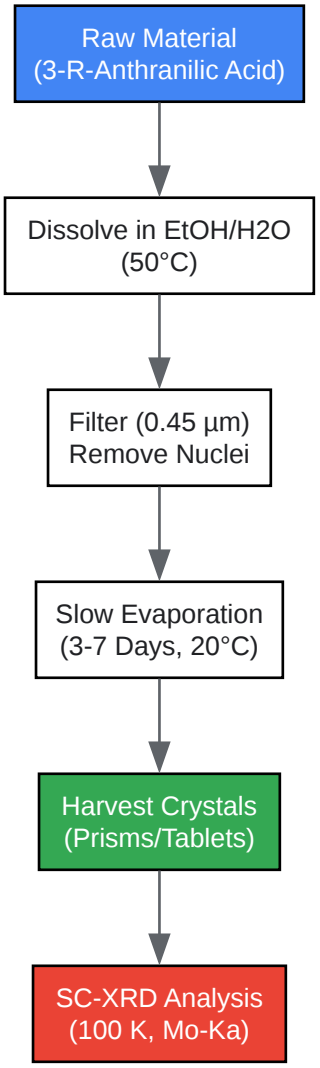

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Caption: Step-by-step workflow for isolating and characterizing single crystals of substituted anthranilic acids.

References

- Crystal Structure of Anthranilic Acid (Parent)
  - Source: Royal Society Publishing / Acta Cryst.
  - Context: Defines the baseline P21cn space group and zwitterionic nature of the parent compound.[1]
- 3-Methylanthranilic Acid Properties

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- Source: ChemicalBook / GuideChem
- Context: Provides physical property data (MP: 174-177°C)

- 3-Chloroanthranilic Acid D
  - Source: ChemicalBook[2][3][4]
  - Context: Confirms the elevated melting point (194°C)

- Intramolecular Hydrogen Bonding in Anthranilic Deriv
  - Source: ResearchG
  - Context: Discusses the S(6) motif and the competition between intra- and intermolecular bonding in o-substituted benzoic acids.

- Crystalliz
  - Source: Journal of Advances in Chemistry
  - Context: Validates the slow evaporation method from ethanol for growing high-quality single crystals of this class.

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